

Application Notes & Protocols: In Vivo Imaging of Fucosylated Glycans in Zebrafish

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Compound of Interest

Compound Name: (-)-Fucose-13C-3

Cat. No.: B12411691

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Introduction

Fucosylation is a critical post-translational modification of glycans that plays a vital role in numerous biological processes, including cell-cell recognition, signaling, and embryonic development.^{[1][2]} For instance, proper fucosylation of the Notch receptor is essential for its signaling pathway, which governs stem cell fate and organogenesis.^{[1][3]} Monitoring the dynamics of fucosylation in a living organism provides invaluable insights into these processes. However, imaging glycans in vivo has been a significant challenge due to their incompatibility with genetically encoded reporters.^[4]

This document details a robust method for noninvasive imaging of fucosylated glycans in live, developing zebrafish embryos. The strategy utilizes metabolic labeling with an azide-functionalized fucose analog followed by bioorthogonal copper-free click chemistry to attach a fluorescent probe, enabling high-resolution visualization via confocal microscopy.^{[4][5][6][7]}

Principle of the Method

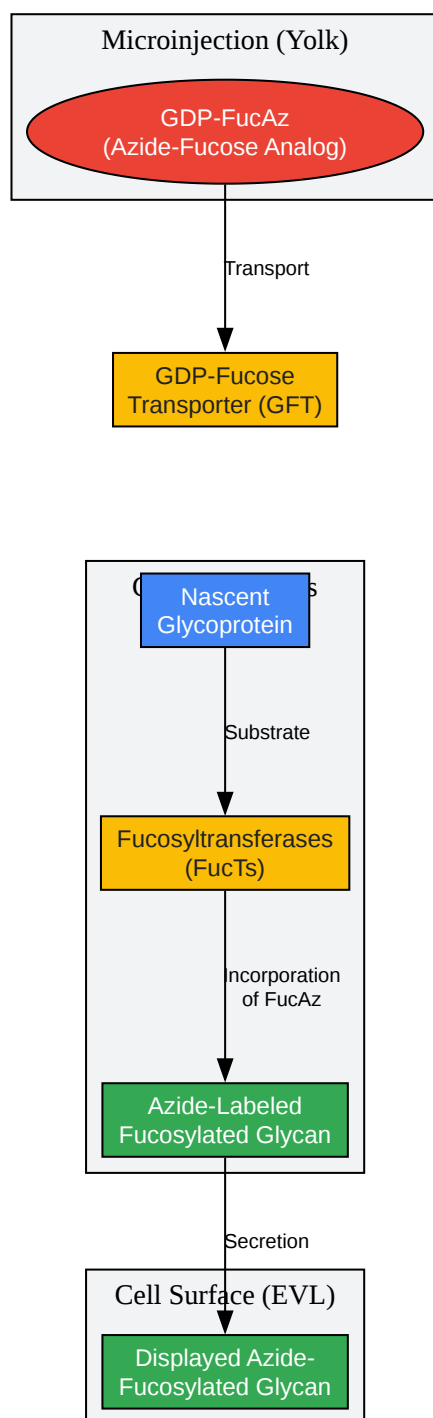
The imaging strategy is a two-step process involving metabolic glycan labeling and subsequent bioorthogonal ligation.

- **Metabolic Labeling:** A fucose analog containing a bioorthogonal chemical reporter, the azide group (e.g., GDP-FucAz), is introduced into zebrafish embryos at an early developmental stage via microinjection.^{[1][3]} The cellular machinery recognizes this unnatural sugar and incorporates it into newly synthesized fucosylated glycoconjugates. These azide-labeled

glycans are then transported to the cell surface.^[1] Studies in zebrafish have shown that directly using an azide-functionalized analogue of GDP-fucose (GDP-FucAz) bypasses the fucose salvage pathway, which inefficiently processes other azide-modified fucose precursors.^{[1][3][5]} The fucosyltransferase enzymes in the Golgi readily accept GDP-FucAz, leading to robust labeling.^{[1][3]}

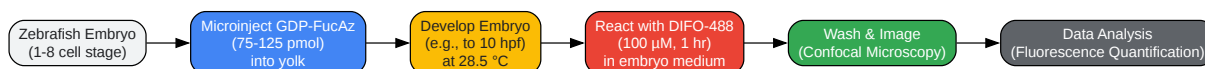
- Bioorthogonal "Click" Chemistry: The azide groups now present on cell-surface glycans serve as chemical handles for covalent ligation. The embryos are incubated with a fluorescent probe conjugated to a difluorinated cyclooctyne (DIFO) or other strained alkyne.^{[5][6]} This triggers a highly specific and biocompatible copper-free click chemistry reaction, covalently attaching the fluorophore to the fucosylated glycans.^[4] This method is effective and non-toxic, allowing for the visualization of fucosylation patterns in the context of a live, developing organism.^{[1][3]}

Visualized Pathways and Workflows



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Caption: Metabolic pathway of GDP-FucAz in zebrafish cells.



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References

- 1. Metabolic Labeling of Fucosylated Glycans in Developing Zebrafish - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Glycoproteomic probes for fluorescent imaging of fucosylated glycans in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. In Vivo Imaging of Membrane-Associated Glycans in Developing Zebrafish - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Metabolic labeling of fucosylated glycans in developing zebrafish - PubMed [pubmed.ncbi.nlm.nih.gov]
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